

An In-depth Technical Guide to the Safe Handling of alpha-Chlorobenzaldoxime

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Compound of Interest

Compound Name: *alpha-Chlorobenzaldoxime*

Cat. No.: B8036196

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This guide provides a comprehensive overview of the safety, hazards, and handling protocols for **alpha-Chlorobenzaldoxime** (CAS No. 698-16-8). Designed for researchers, chemists, and drug development professionals, this document moves beyond mere compliance, offering a framework for understanding the causality behind safety procedures. By integrating established hazard data with practical laboratory insights, our goal is to foster a proactive safety culture when working with this reactive intermediate.

Introduction: The Utility and Latent Hazards of alpha-Chlorobenzaldoxime

alpha-Chlorobenzaldoxime is a versatile synthetic intermediate, primarily utilized in the synthesis of various pharmaceuticals and agrochemicals.^[1] Its structure, featuring a reactive hydroximoyl chloride moiety, makes it a valuable precursor for creating more complex molecular architectures. However, this same reactivity is the source of its principal hazards. Understanding and respecting these inherent chemical properties is the foundation of its safe and effective use in a laboratory or process development setting. This guide will deconstruct its hazard profile and provide actionable, evidence-based protocols to mitigate risk.

Section 1: Core Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a universal framework for classifying chemical hazards. For **alpha-Chlorobenzaldoxime**, the data is unambiguous, pointing towards

significant irritant properties affecting the skin, eyes, and respiratory system.[2]

A synthesized analysis of supplier safety data sheets and chemical databases confirms a consistent hazard profile.[2][3] The causality is rooted in the compound's potential to react with biological macromolecules, leading to irritation and local inflammation upon contact.

Table 1: GHS Classification for **alpha-Chlorobenzaldoxime**

Hazard Class	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Warning

Source: Aggregated data from ECHA and PubChem.[2][3]

These classifications are not merely administrative; they are directives for risk assessment. The H315 and H319 statements mandate the use of specific personal protective equipment (PPE) to prevent dermal and ocular contact, while the H335 statement necessitates engineering controls to prevent inhalation.

Section 2: Physicochemical Properties and Their Safety Implications

Understanding the physical state and properties of a chemical is critical for designing safe storage and handling procedures. **alpha-Chlorobenzaldoxime** is a crystalline solid at room temperature, which can mitigate some risks associated with volatile liquids but introduces hazards related to dust inhalation.[3]

Table 2: Key Physical and Chemical Properties

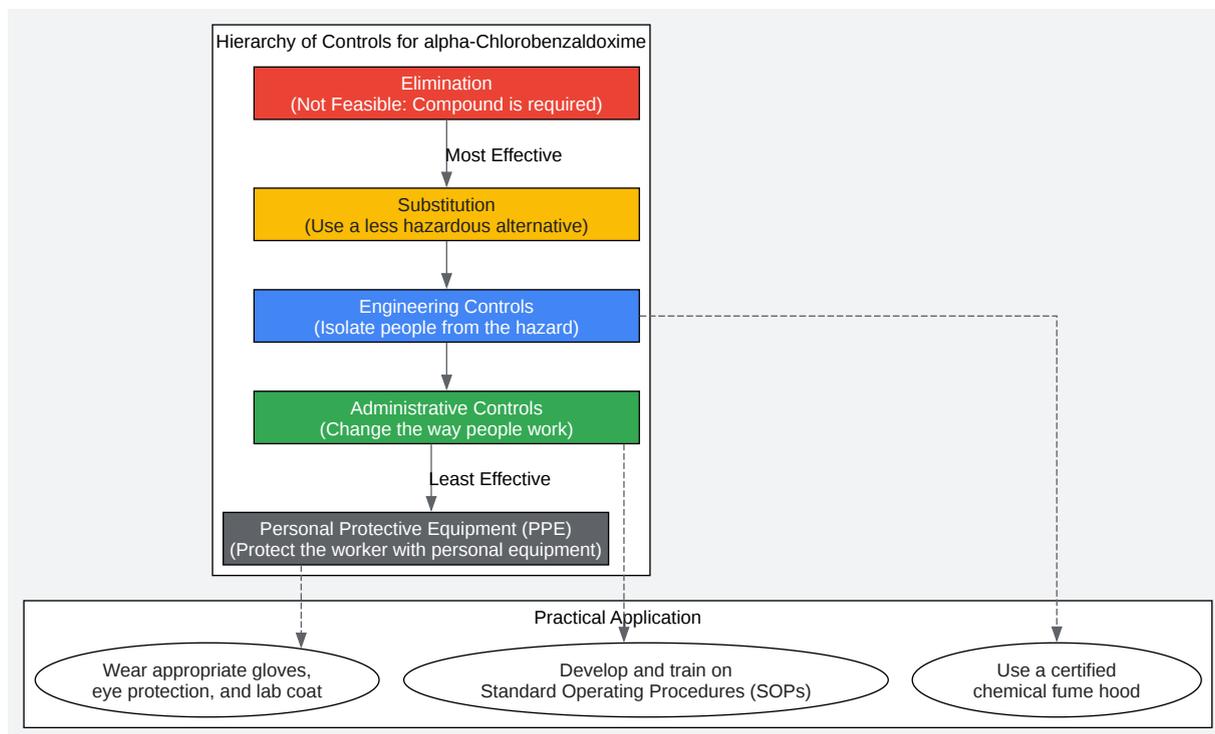
Property	Value	Implication for Safe Handling
Molecular Formula	C₇H₆ClNO	N/A
Molecular Weight	155.58 g/mol	N/A
Appearance	Colorless to pale yellow crystalline solid	Solid form can generate dust; handle with care to avoid aerosolization.
Melting Point	48-52 °C	Low melting point; avoid storing near heat sources to prevent phase change.[1]
Boiling Point	275.8 °C at 760 mmHg	Low volatility at room temperature, but vapor pressure increases with heat. [1]
Density	1.21 g/cm ³	N/A
Flash Point	120.6 °C	Considered combustible. Keep away from ignition sources.[1]

Source: Data compiled from various chemical suppliers.[1][3]

The low melting point is particularly noteworthy. Accidental heating can cause the solid to melt, increasing its surface area and potential for vapor generation. Therefore, storage in a controlled, cool environment is not just a recommendation but a critical safety control.[1]

Section 3: Engineering and Administrative Controls: The First Line of Defense

Before resorting to personal protective equipment, a robust safety strategy prioritizes the implementation of engineering and administrative controls. This "Hierarchy of Controls" is a fundamental principle of industrial hygiene designed to provide the most effective and reliable risk mitigation.



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Caption: Hierarchy of Controls applied to **alpha-Chlorobenzaldoxime**.

Engineering Controls

Given the H335 (May cause respiratory irritation) classification, all manipulations of **alpha-Chlorobenzaldoxime** solid must be performed within a certified chemical fume hood. This is non-negotiable. The fume hood's primary function is to capture and exhaust airborne dust and potential vapors, preventing them from entering the operator's breathing zone.

Administrative Controls

- **Standard Operating Procedures (SOPs):** A detailed, location-specific SOP for the handling, storage, and disposal of this compound must be written and readily available.
- **Training:** All personnel must be trained on the specific hazards outlined in the Safety Data Sheet (SDS) and the lab-specific SOP before commencing work.
- **Restricted Access:** Designate specific areas within the laboratory for handling and storing **alpha-Chlorobenzaldoxime**.

Section 4: Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with the controls mentioned above. The choice of PPE is directly dictated by the GHS hazard classifications.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves.	Provides a chemical barrier to prevent skin contact and irritation (H315). Always inspect gloves for integrity before use.[4]
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects against accidental splashes or dust getting into the eyes, preventing serious irritation (H319).[5][6]
Skin/Body Protection	Fully buttoned laboratory coat.	Protects skin on the arms and torso from contamination.[4]

| Respiratory Protection | Not required if handled exclusively within a fume hood. | A fume hood provides superior respiratory protection. For situations where a hood is not feasible (e.g., large-scale spill), a NIOSH-approved respirator with appropriate cartridges would be necessary. |

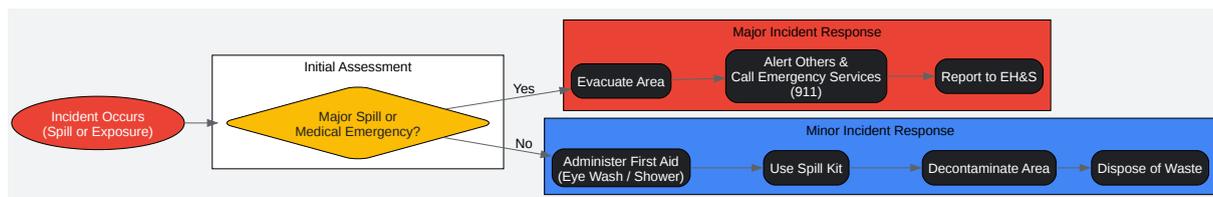
Section 5: Protocols for Safe Handling and Emergency Response

Step-by-Step Protocol for Safe Weighing and Handling

- Preparation: Don all required PPE (lab coat, gloves, safety glasses) before entering the designated handling area.
- Engineering Control: Verify that the chemical fume hood is operational (check airflow monitor).
- Staging: Place all necessary equipment (analytical balance, weigh paper, spatula, receiving flask) inside the fume hood.
- Dispensing: Carefully open the **alpha-Chlorobenzaldoxime** container inside the hood. Use a spatula to gently transfer the desired amount of solid onto weigh paper. Avoid any actions that could generate dust, such as dropping or rapid scraping.
- Transfer: Transfer the weighed solid into the receiving vessel.
- Cleanup: Tightly cap the source container. Decontaminate the spatula and any affected surfaces within the hood with an appropriate solvent (e.g., isopropanol) and wipe clean.
- Disposal: Dispose of the weigh paper and any contaminated wipes in a designated hazardous waste container.
- Final Steps: Remove gloves and wash hands thoroughly with soap and water.

Emergency Procedures

Rapid and correct response during an emergency is crucial to minimizing harm.



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Caption: Decision workflow for emergency response to a chemical incident.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[5][6]
- Eye Contact: Immediately flush eyes with a gentle stream of tepid water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][5][7]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]
- Minor Spill (inside a fume hood): Use a spill kit with an appropriate absorbent material to contain and clean up the solid. Decontaminate the area and dispose of all materials as hazardous waste.
- Major Spill (outside a fume hood): Evacuate the immediate area. Alert others and contact your institution's Environmental Health & Safety (EH&S) department or local emergency services.[8] Do not attempt to clean it up without proper training and respiratory protection.

Section 6: Storage, Stability, and Disposal

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[7] A recommended storage temperature is often between 2-8°C to ensure stability.[1]
- **Stability:** The compound is stable under recommended storage conditions. Avoid exposure to heat and moisture.
- **Disposal:** All waste, including excess reagent and contaminated materials (gloves, wipes, glassware), must be disposed of as hazardous chemical waste.[9] Follow all local, state, and federal regulations. Never dispose of this chemical down the drain.

Conclusion

alpha-Chlorobenzaldoxime is a valuable chemical intermediate whose hazards are well-defined and manageable. A safety-first approach, grounded in the Hierarchy of Controls, is paramount. By understanding the reasons behind specific safety protocols—from using a fume hood to mitigate respiratory irritation to selecting the correct gloves to prevent skin contact—researchers can confidently and safely leverage this compound's synthetic utility.

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